

Essential Guide to the Proper Disposal of 4-Amino-3-nitrophenol

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Compound of Interest

Compound Name: 4-Amino-3-nitrophenol

Cat. No.: B127093

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This guide provides crucial safety and logistical information for the proper disposal of **4-Amino-3-nitrophenol** (CAS: 610-81-1), a chemical compound utilized in laboratory settings. Adherence to these procedures is vital to ensure personnel safety and environmental protection. This compound is classified as hazardous, being harmful if swallowed, a skin and eye irritant, a suspected mutagen, and toxic to aquatic life with long-lasting effects.^{[1][2][3]}

Immediate Safety and Handling Precautions

Before handling **4-Amino-3-nitrophenol** for disposal, it is imperative to wear appropriate personal protective equipment (PPE), including gloves, safety goggles with side shields, and a lab coat.^{[3][4]} All handling should occur in a well-ventilated area or under a chemical fume hood to avoid dust formation and inhalation.^[1]

Key Safety Data for **4-Amino-3-nitrophenol**

| Property | Data | Reference |
|---------------------|--|-----------|
| CAS Number | 610-81-1 | [1][4][5] |
| Appearance | Dark red-brown solid powder | [2] |
| Melting Point | 150-154 °C | [4] |
| Acute Oral Toxicity | Category 4; LD50 (rat): 500-1000 mg/kg bw | [1] |
| Hazard Statements | H302 (Harmful if swallowed), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), H411 (Toxic to aquatic life with long lasting effects) | [2][3][4] |
| Storage Class | 11 (Combustible Solids) | [4] |
| Water Solubility | 1465 mg/L at 20 °C | [2] |

Step-by-Step Disposal Protocol

The standard and required method for disposing of **4-Amino-3-nitrophenol** is to treat it as hazardous chemical waste. It must not be disposed of down the sink or in regular trash.[6] The primary procedure involves collection, proper packaging, and transfer to a licensed waste disposal company.

Phase 1: Waste Collection and Containerization

- **Designate a Waste Container:** Select a sturdy, leak-proof container that is compatible with the chemical. The original container is often a suitable choice.[7] Ensure the container is in good condition.
- **Collect Waste:** Carefully transfer surplus or non-recyclable **4-Amino-3-nitrophenol** into the designated waste container.[5] For any residual amounts in emptied containers, triple-rinse the container with a suitable solvent. The rinsate must be collected as hazardous waste.[6]

- **Secure the Container:** Keep the waste container tightly capped at all times, except when adding waste.^{[6][7]} This prevents the release of vapors and protects the contents from contamination.

Phase 2: Labeling and Storage

- **Labeling:** Clearly label the container with the words "HAZARDOUS WASTE".^[7] The label must also include the full chemical name ("**4-Amino-3-nitrophenol**") and a clear description of its composition and concentration.^[7]
- **Segregation:** Store the hazardous waste container in a designated, secure area away from incompatible materials, particularly strong oxidizing agents.^[1] Do not store with flammable materials, oxidizers, or acidic and caustic waste streams without secondary containment.^[6]
- **Safe Storage Location:** Keep the container below eye level in a cool, dry, and well-ventilated place.^{[1][6]} Avoid areas near heat sources, direct sunlight, or sinks.^[6]

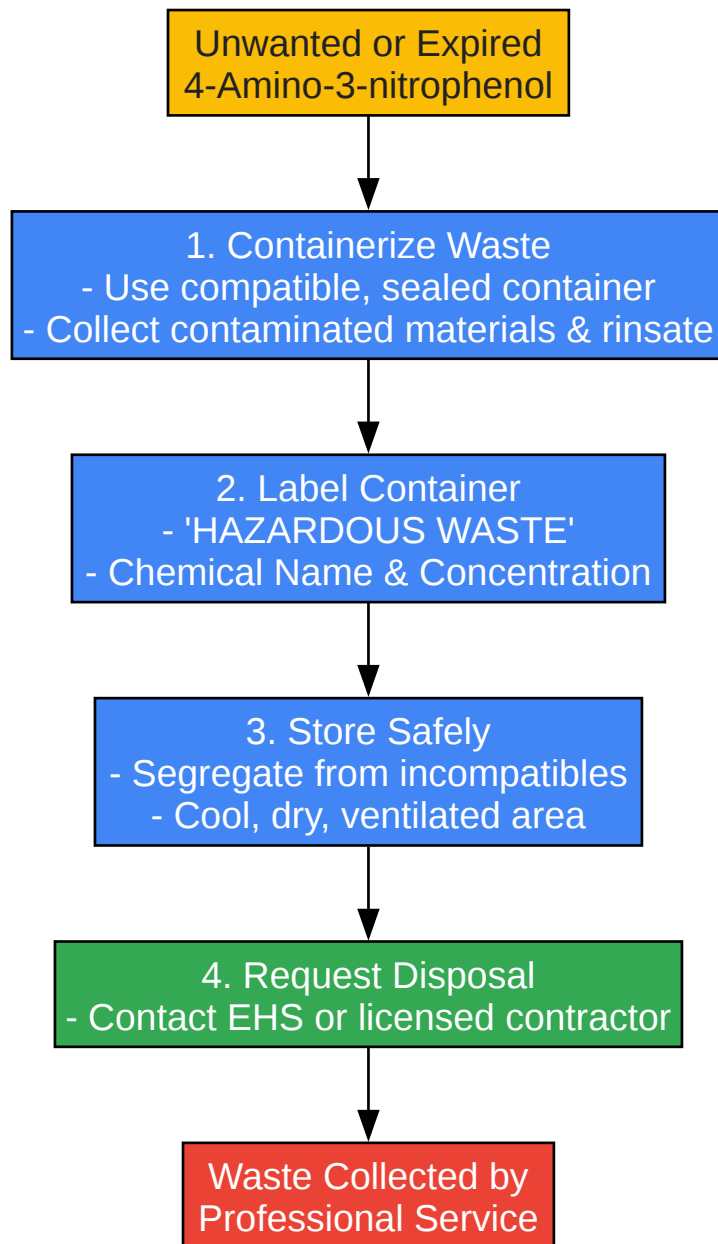
Phase 3: Arranging for Disposal

- **Contact a Licensed Disposal Company:** The disposal of **4-Amino-3-nitrophenol** must be handled by a licensed and approved waste disposal plant or company.^{[1][5]} In an institutional setting like a university or large research facility, contact the institution's Environmental Health and Safety (EHS) or Radiological and Environmental Management (REM) department to schedule a pickup.^{[6][7]}
- **Provide Documentation:** Complete any required forms, such as a Hazardous Material Pickup Request, detailing the contents of the waste container.^[7]
- **Professional Disposal Method:** The recommended disposal method for nitrophenols is controlled incineration.^[8] Licensed facilities may use a rotary kiln incinerator (820–1,600°C) or a fluidized bed incinerator (450–980°C).^[8] These high-temperature processes ensure the complete destruction of the hazardous compound.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **4-Amino-3-nitrophenol** waste in a laboratory setting.

Workflow for Proper Disposal of 4-Amino-3-nitrophenol



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Caption: Disposal workflow for **4-Amino-3-nitrophenol**.

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